

calibration and quality control for Perimed PeriFlux 6000

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Compound of Interest

Compound Name: *Perimed*

Cat. No.: *B050059*

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Technical Support Center: Perimed PeriFlux 6000

This technical support center provides comprehensive guidance on calibration, quality control, and troubleshooting for the **Perimed** PeriFlux 6000 system. It is designed for researchers, scientists, and drug development professionals to ensure accurate and reliable data acquisition during their experiments.

Troubleshooting Guides

This section addresses specific issues that may arise during the operation of the PeriFlux 6000.

Issue	Possible Cause	Recommended Action
tcpO2 Calibration Failure	<p>1. Dirty or improperly maintained electrode. 2. Expired or contaminated electrolyte solution. 3. Damaged electrode membrane or O-rings. 4. Incorrect ambient oxygen concentration. 5. Hardware malfunction.</p>	<p>1. Clean the electrode surface and re-membrane it.[1][2][3] 2. Replace the electrolyte solution with a fresh, unopened bottle. 3. Inspect the membrane and O-rings for any damage and replace if necessary.[1][2][3] 4. Ensure calibration is performed in ambient air with normal oxygen levels. 5. If the issue persists after following the above steps, contact Perimed support for further assistance.[4]</p>
Unstable or Drifting tcpO2 Readings	<p>1. Poor electrode contact with the skin. 2. Air bubbles trapped under the electrode. 3. Patient movement. 4. Insufficient patient stabilization time. 5. Changes in patient's physiological state (e.g., temperature, blood pressure).</p>	<p>1. Ensure the fixation ring is securely attached to clean, dry skin.[2] 2. Remove the electrode and re-apply, ensuring no air bubbles are present.[2] 3. Advise the patient to remain still during the measurement. 4. Allow the patient to rest in a supine position for at least 10-15 minutes before starting the measurement. 5. Monitor and record the patient's physiological state and note any changes.</p>
"Check Probe" or "Probe Not Found" Error	<p>1. Loose or improper connection of the probe. 2. Damaged probe or cable. 3. Incorrect probe type selected in the software.</p>	<p>1. Disconnect and reconnect the probe, ensuring a secure connection. 2. Inspect the probe and cable for any visible damage. Try a different probe if available. 3. Verify that the</p>

Inaccurate Pressure Measurements

1. Incorrect cuff size or placement.
2. Leak in the cuff or tubing.
3. Patient not in a relaxed, supine position.
4. Rapid deflation of the cuff.

correct probe type is selected in the system settings.

No Laser Doppler Signal or "Low Perfusion" Warning

1. Poor probe contact with the skin.
2. Patient has very low peripheral perfusion.
3. Incorrect probe placement.
4. Probe is damaged.

1. Use the appropriate cuff size for the limb and ensure it is placed snugly.^[5]
2. Inspect the cuff and tubing for any leaks.
3. Ensure the patient is resting comfortably in a supine position.^[5]
4. Allow for a slow and steady cuff deflation.

1. Ensure the probe is securely attached to the skin.
2. Consider warming the measurement site to improve perfusion.^{[6][7]}
3. Ensure the probe is placed over a suitable area with adequate microvascular activity.
4. Try using a different probe to see if the issue persists.

Frequently Asked Questions (FAQs)

Calibration

- Q1: How often should I calibrate the tcpO₂ electrodes? A: It is recommended to perform a calibration before each new patient measurement, if the measurement site is changed, or if the electrode has been re-membraned.^[8]
- Q2: What is the purpose of the motility standard for Laser Doppler probes? A: The motility standard is a colloidal suspension of polystyrene particles that provides a known and reproducible signal for calibrating the Laser Doppler probes, ensuring accurate and consistent perfusion measurements.^[9]
- Q3: How do I verify the pressure calibration? A: You can verify the pressure calibration by connecting an external manometer to the pressure outlet and comparing the readings on the

manometer with the values displayed on the PeriFlux 6000 screen at different pressure points.[10]

Quality Control & Maintenance

- Q4: How often should the tcpO₂ electrodes be re-membraned? A: It is recommended to re-membrane the tcpO₂ electrodes weekly, or immediately if the electrode has been in contact with a patient with a known infection.[1][2][3]
- Q5: How should I clean the probes and cuffs? A: Laser Doppler probes should be cleaned with a soft cloth and a mild detergent. Cuffs can be hand-washed with a mild detergent. Refer to the user manual for a list of approved disinfectants.[10]
- Q6: What is the expected lifespan of the probes and electrodes? A: The warranty period for laser Doppler probes is 12 months, and for the instrument is 24 months. The expected lifetime of the instruments is 10 years, and for laser Doppler probes is 3 years.[4] It is recommended to replace measurement sensors once they have reached their expected lifespan to ensure measurement robustness.[11]

Experimental Procedures

- Q7: What are the key considerations for patient preparation before a measurement? A: The patient should be in a relaxed, supine position in a temperature-controlled room. The measurement site should be clean, dry, and free of hair. Allow for an acclimatization period of 10-15 minutes before starting the measurement.[2]
- Q8: Can I perform tcpO₂ and pressure measurements simultaneously? A: Yes, the PeriFlux 6000 allows for parallel testing of tcpO₂ and peripheral pressures, which can save time during examinations.[6]

Experimental Protocols

tcpO₂ Electrode Calibration and Measurement

This protocol outlines the steps for calibrating a tcpO₂ electrode and performing a measurement.

- Preparation:

- Ensure the PeriFlux 6000 is powered on and has warmed up for at least 30 minutes.
- Clean the tcpO₂ electrode according to the manufacturer's instructions.
- If necessary, perform the re-membraning procedure.
- Prepare the patient by ensuring they are in a comfortable, supine position and the measurement site is clean and dry.

- Calibration:
 - Navigate to the calibration menu on the PeriFlux 6000 touchscreen.
 - Place the electrode in the calibration chamber, which provides a zero-oxygen environment.
 - Initiate the "Zero" calibration. The system will automatically adjust to a zero oxygen reading.
 - Remove the electrode from the chamber and expose it to ambient air.
 - Initiate the "Air" calibration. The system will use the known oxygen concentration in the air (20.9%) to set the upper calibration point.
 - A successful calibration will be indicated on the screen.
- Measurement:
 - Apply a fixation ring to the prepared measurement site.
 - Add a drop of contact fluid to the center of the ring.
 - Place the calibrated electrode onto the fixation ring, ensuring a good seal and no air bubbles.
 - Secure the electrode cable.
 - Start the measurement on the PeriFlux 6000.

- Allow the reading to stabilize before recording the data.

Laser Doppler Probe Calibration

This protocol describes the calibration procedure for a Laser Doppler probe.

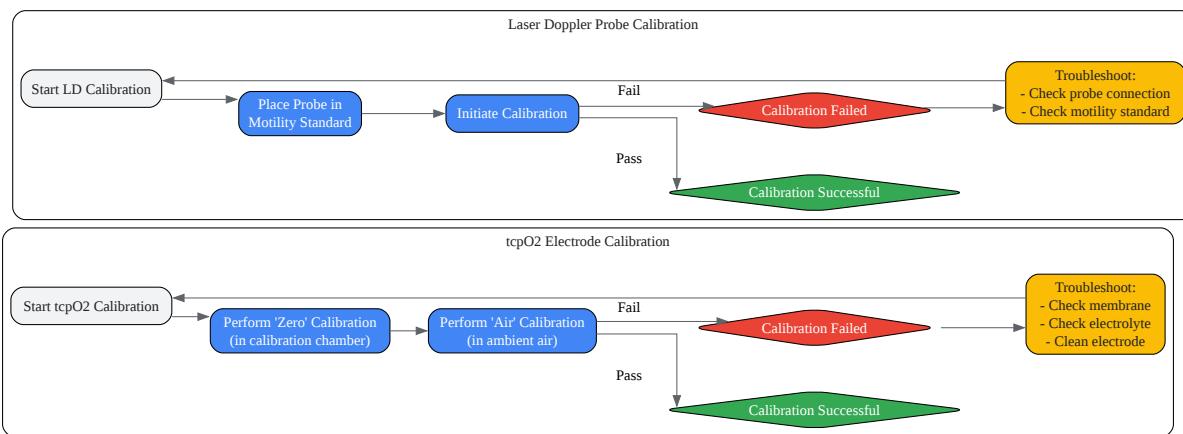
- Preparation:

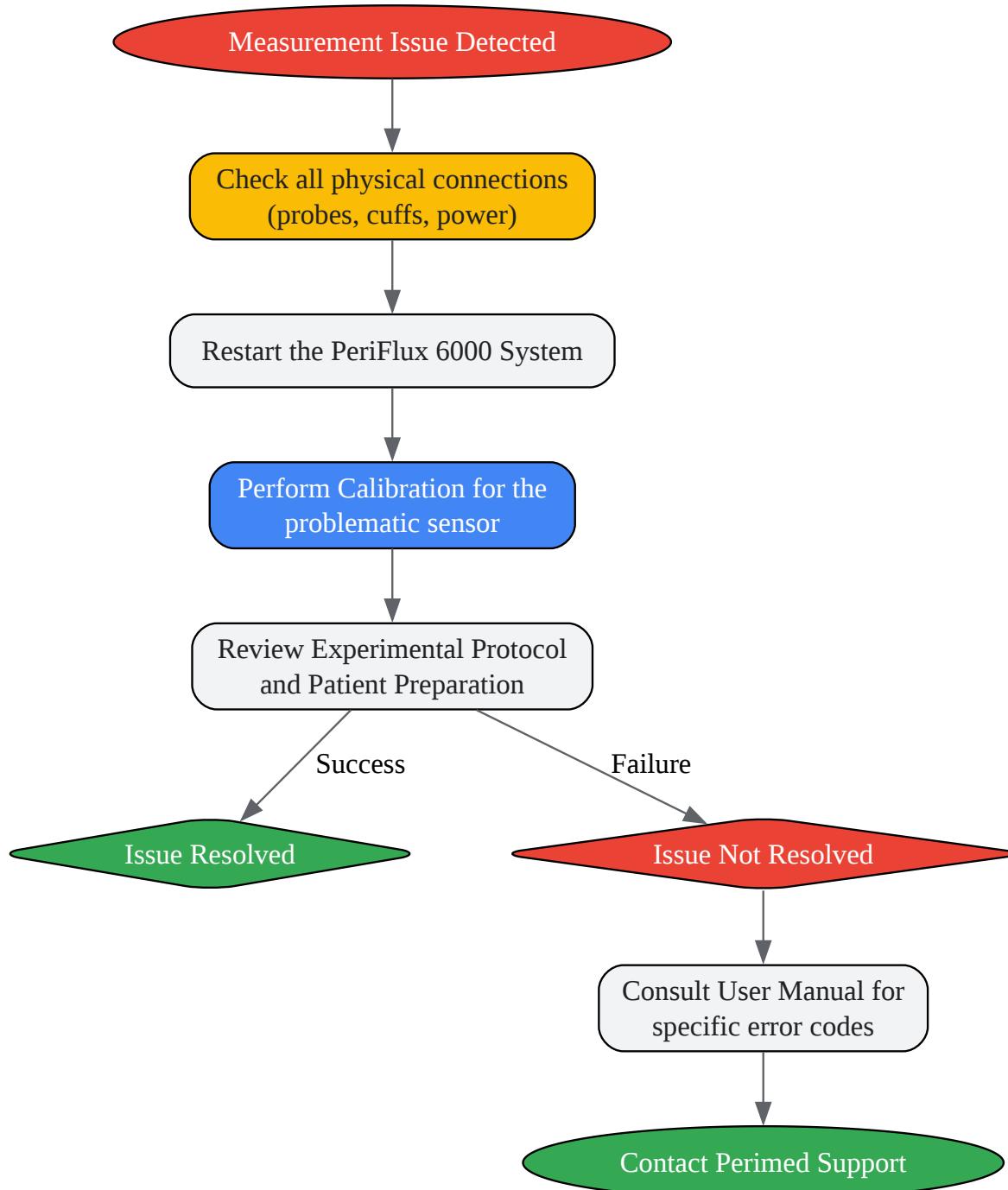
- Power on the PeriFlux 6000 and allow it to warm up.
- Connect the Laser Doppler probe to the appropriate channel.

- Calibration:

- Access the Laser Doppler calibration menu.
- Place the probe in the motility standard, ensuring the probe tip is immersed in the solution.
- Start the calibration. The system will measure the signal from the motility standard and adjust the probe's settings accordingly.
- After the motility standard calibration, the system may prompt for a zero-perfusion check. Place the probe on a static surface to confirm a zero reading.
- A confirmation message will indicate a successful calibration.

Diagrams





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